

Application Notes and Protocols for Measuring Gumelutamide Monosuccinate (ONC201) Activity

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Compound of Interest

Compound Name: *Gumelutamide monosuccinate*

CAS No.: *2842844-51-1*

Cat. No.: *B15541411*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for key assays to measure the biological activity of **Gumelutamide monosuccinate** (also known as ONC201), a first-in-class imipridone with anti-cancer properties. The described methods are essential for preclinical and clinical research to elucidate the mechanism of action and evaluate the efficacy of this compound.

Introduction to Gumelutamide Monosuccinate (ONC201)

Gumelutamide monosuccinate (ONC201) is an orally active, small molecule antagonist of the G-protein coupled dopamine receptor D2 (DRD2) and an allosteric activator of the mitochondrial caseinolytic protease P (ClpP)[1][2]. Its mechanism of action is multifaceted, leading to the induction of the integrated stress response (ISR), inhibition of mitochondrial respiration, and ultimately, apoptosis in cancer cells[3][4][5][6]. ONC201 has shown significant promise in clinical trials, particularly for H3K27M-mutant diffuse midline gliomas[7][8].

The following protocols describe assays to quantify the key activities of **Gumelutamide monosuccinate**, including its effects on cell viability, mitochondrial function, ClpP activation, induction of the integrated stress response, and apoptosis.

Data Presentation: Quantitative Analysis of Gumelutamide Monosuccinate Activity

The following tables summarize quantitative data from various studies, providing a comparative overview of **Gumelutamide monosuccinate**'s efficacy in different cancer cell lines and enzymatic assays.

Table 1: Cell Viability (IC50) of **Gumelutamide Monosuccinate** in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Assay Conditions
SUM159	Breast Cancer	~1.25	72-hour treatment, MTS assay
Medulloblastoma (D425, D458, DAOY, etc.)	Medulloblastoma	1-5	Serum starvation, MTT assay
Cutaneous T-cell Lymphoma (CTCL) lines	Lymphoma	1.25 - 10.0	72-hour treatment
HCT116	Colorectal Cancer	~2.5	72-hour treatment
U251	Glioblastoma	Not specified	24-hour treatment for metabolic assays
A172	Glioblastoma	Not specified	24-hour treatment for metabolic assays

Table 2: ClpP Activation by **Gumelutamide Monosuccinate**

Parameter	Value	Assay Conditions
EC50 for ClpP peptidase activation	~1.25 μ M	In vitro fluorescence assay with Ac-WLA-AMC substrate
Half-maximal dose for casein proteolysis	~1.25 μ M	In vitro casein degradation assay

Table 3: Effects of **Gumelutamide Monosuccinate** on Mitochondrial Respiration

Cell Line	Treatment	Effect on Oxygen Consumption Rate (OCR)
U251	10 μ M ONC201 (24h)	Significant decrease in ATP-linked respiration
A172	10 μ M ONC201 (24h)	Significant decrease in ATP-linked respiration
D458	Increasing concentrations	Marked decrease in basal and maximal OCR
DAOY	Increasing concentrations	Marked decrease in basal and maximal OCR

Experimental Protocols

Cell Viability Assay (MTS/MTT Assay)

This protocol is used to determine the concentration of **Gumelutamide monosuccinate** that inhibits cell growth by 50% (IC50).

Materials:

- Cancer cell lines of interest
- Complete cell culture medium
- 96-well plates

- **Gumelutamide monosuccinate** (ONC201)
- MTS or MTT reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium.
- Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Prepare serial dilutions of **Gumelutamide monosuccinate** in complete medium.
- Remove the medium from the wells and add 100 µL of the **Gumelutamide monosuccinate** dilutions to the respective wells. Include vehicle control (e.g., DMSO) wells.
- Incubate the plate for the desired time period (e.g., 72 hours).
- Add 20 µL of MTS or MTT reagent to each well.
- Incubate the plate for 1-4 hours at 37°C.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value using a dose-response curve fitting software.

Mitochondrial Respiration Assay (Seahorse XF Cell Mito Stress Test)

This assay measures the oxygen consumption rate (OCR) to assess the impact of **Gumelutamide monosuccinate** on mitochondrial function.

Materials:

- Seahorse XF Analyzer (e.g., XF96)
- Seahorse XF Cell Culture Microplates
- Seahorse XF Calibrant
- Assay medium (e.g., XF Base Medium supplemented with glucose, pyruvate, and glutamine)
- **Gumelutamide monosuccinate** (ONC201)
- Mitochondrial stress test compounds: Oligomycin, FCCP, Rotenone/Antimycin A
- Cancer cell lines

Procedure:

- Seed cells in a Seahorse XF cell culture microplate at an optimized density and allow them to adhere overnight.
- The following day, treat the cells with various concentrations of **Gumelutamide monosuccinate** for the desired duration (e.g., 24 hours).
- Hydrate the sensor cartridge with Seahorse XF Calibrant overnight in a non-CO2 37°C incubator.
- On the day of the assay, replace the culture medium with 180 µL of pre-warmed assay medium and incubate the cells in a non-CO2 37°C incubator for 1 hour.
- Load the injector ports of the hydrated sensor cartridge with the mitochondrial stress test compounds (Oligomycin, FCCP, and Rotenone/Antimycin A).
- Calibrate the Seahorse XF Analyzer with the loaded sensor cartridge.
- Place the cell culture plate into the analyzer and initiate the assay.
- The instrument will measure basal OCR, followed by sequential injections of the stress test compounds to determine ATP-linked respiration, maximal respiration, and non-mitochondrial respiration.

- Analyze the data using the Seahorse Wave software to determine the effect of **Gumelutamide monosuccinate** on mitochondrial respiration parameters[8][9].

In Vitro ClpP Activation Assay

This fluorometric assay measures the ability of **Gumelutamide monosuccinate** to directly activate the peptidase activity of recombinant human ClpP[2][10][11].

Materials:

- Purified, recombinant human ClpP protein
- Fluorogenic ClpP substrate (e.g., Ac-WLA-AMC)
- Assay buffer (e.g., 50 mM Tris, 10 mM MgCl₂, 100 mM KCl, 1 mM DTT, pH 8.0)
- **Gumelutamide monosuccinate** (ONC201)
- 96-well black, flat-bottom plates
- Fluorescence plate reader (Excitation: 350 nm, Emission: 460 nm)

Procedure:

- Prepare a reaction mixture containing the assay buffer and the fluorogenic substrate.
- Add varying concentrations of **Gumelutamide monosuccinate** or vehicle control to the wells of the 96-well plate.
- Initiate the reaction by adding the recombinant ClpP enzyme to the wells.
- Alternatively, pre-incubate the enzyme with **Gumelutamide monosuccinate** for a defined period (e.g., 60 minutes) before adding the substrate.
- Immediately measure the fluorescence kinetics over time using a plate reader.
- The rate of increase in fluorescence corresponds to the rate of substrate cleavage and thus ClpP activity.

- Calculate the EC50 value for ClpP activation from the dose-response curve[2][10].

Integrated Stress Response (ISR) Assay (Western Blot for ATF4 and CHOP)

This assay detects the induction of key ISR proteins, ATF4 and CHOP, in response to **Gumelutamide monosuccinate** treatment[12][13][14][15][16].

Materials:

- Cancer cell lines
- **Gumelutamide monosuccinate** (ONC201)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and electrophoresis apparatus
- Transfer apparatus and PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-ATF4, anti-CHOP, and a loading control (e.g., anti- β -actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Treat cells with **Gumelutamide monosuccinate** at various concentrations and for different time points (e.g., 24, 48, 72 hours).
- Lyse the cells and quantify the protein concentration.

- Denature equal amounts of protein from each sample and separate them by SDS-PAGE.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against ATF4, CHOP, and the loading control overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane again and apply the chemiluminescent substrate.
- Capture the signal using an imaging system and quantify the band intensities to determine the fold-induction of ATF4 and CHOP relative to the control.

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

This flow cytometry-based assay quantifies the percentage of apoptotic cells following treatment with **Gumelutamide monosuccinate**[\[3\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#).

Materials:

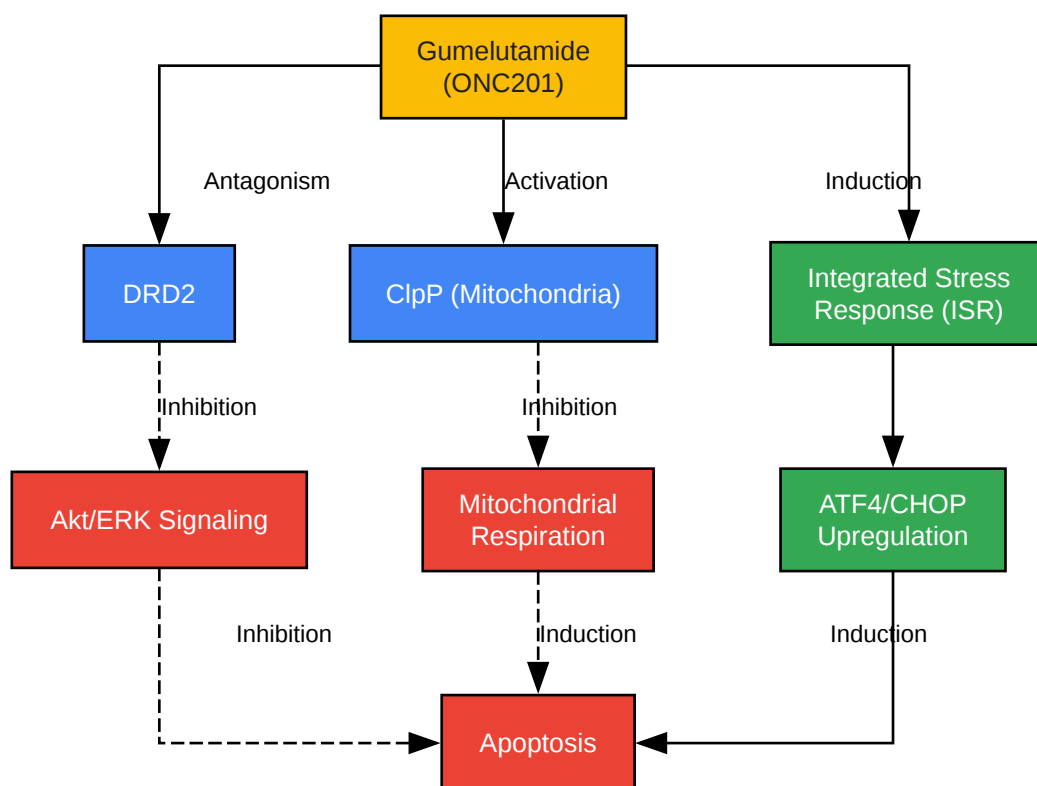
- Cancer cell lines
- **Gumelutamide monosuccinate** (ONC201)
- Annexin V-FITC (or other fluorophore) Apoptosis Detection Kit (containing Annexin V, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Procedure:

- Treat cells with **Gumelutamide monosuccinate** for the desired time.
- Harvest both adherent and floating cells and wash them with cold PBS.

- Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
- Add 5 μ L of Annexin V-FITC and 5 μ L of PI to 100 μ L of the cell suspension.
- Gently vortex and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each tube.
- Analyze the cells by flow cytometry within 1 hour.
- Gate the cell populations to distinguish between viable (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic/necrotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells.

Visualizations



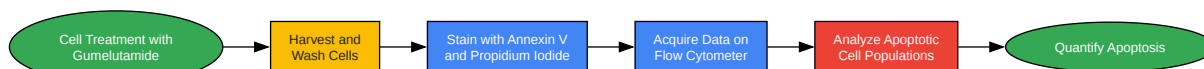
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Caption: Signaling pathway of Gumelutamide (ONC201).



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Caption: Experimental workflow for the mitochondrial stress test.



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Caption: Workflow for the Annexin V/PI apoptosis assay.

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References

- 1. promega.com [promega.com]
- 2. Mitochondrial Protease ClpP is a Target for the Anticancer Compounds ONC201 and Related Analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Annexin V and PI Staining Protocol for Apoptosis by Flow Cytometry | Bio-Techne [bio-techne.com]
- 4. ONC201 kills breast cancer cells in vitro by targeting mitochondria - PMC [pmc.ncbi.nlm.nih.gov]
- 5. progettoheal.com [progettoheal.com]
- 6. ATP assay [protocols.io]
- 7. tabaslab.com [tabaslab.com]

- 8. Dual metabolic reprogramming by ONC201/TIC10 and 2-Deoxyglucose induces energy depletion and synergistic anti-cancer activity in glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ONC201/TIC10 Is Empowered by 2-Deoxyglucose and Causes Metabolic Reprogramming in Medulloblastoma Cells in Vitro Independent of C-Myc Expression - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. researchgate.net [researchgate.net]
- 12. chimerix.com [chimerix.com]
- 13. ATF4 induction through an atypical integrated stress response to ONC201 triggers p53-independent apoptosis in hematological malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 14. ONC201 kills solid tumor cells by triggering an integrated stress response dependent on ATF4 activation by specific eIF2 α kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 15. ONC201 kills solid tumor cells by triggering an integrated stress response dependent on ATF4 activation by specific eIF2 α kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - HK [thermofisher.com]
- 18. Annexin V staining assay protocol for apoptosis | Abcam [abcam.com]
- 19. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. interchim.fr [interchim.fr]
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